Structural Elucidation and Comparative Fragmentation Guide: Ethyl 6-ethoxyindole-2-carboxylate

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Compound of Interest

Compound Name:	*ethyl 6-ethoxy-1H-indole-2-carboxylate*
CAS No.:	*26960-62-3*
Cat. No.:	*B1319437*

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Executive Summary

Objective: This guide provides a technical analysis of the mass spectrometry (MS) fragmentation patterns of ethyl 6-ethoxyindole-2-carboxylate, a critical scaffold in medicinal chemistry used for developing antitumor and antiviral agents.

Scope: We compare the fragmentation behavior of the target compound against two structural analogs: Ethyl indole-2-carboxylate (unsubstituted core) and Ethyl 5-methoxyindole-2-carboxylate (regio-isomer). This comparison highlights the specific influence of the 6-ethoxy substituent on ionization stability and cleavage pathways.

Audience: Medicinal chemists, analytical scientists, and DMPK researchers.

Experimental Protocol (Standardized)

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To ensure reproducibility, the following protocol describes the standardized GC-MS conditions used to generate the theoretical and observed fragmentation data discussed in this guide.

Sample Preparation

- Solvent: Methanol (LC-MS grade) or Dichloromethane (for GC-MS).
- Concentration: 10 µg/mL.
- Derivatization: None required for EI-MS; however, silylation (BSTFA) may be used to confirm the presence of -NH or -OH groups post-fragmentation if analyzing metabolites.

Instrument Conditions (GC-EI-MS)

- Ionization Mode: Electron Impact (EI) at 70 eV.[1][2]
- Source Temperature: 230°C.
- Transfer Line: 280°C.
- Scan Range:m/z 40–400.
- Column: 5% Phenyl-methylpolysiloxane (e.g., HP-5MS), 30m x 0.25mm ID.

> *Analyst Note: 70 eV is the standard potential for library matching. Lower energies (e.g., 20 eV) may be used to enhance the relative abundance of the molecular ion (*
>
>) for confirmation.

Comparative Fragmentation Analysis

This section contrasts the target molecule with its analogs to demonstrate how substituent positioning and alkyl chain length dictate fragmentation.

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The Comparators

Feature	Target: Ethyl 6-ethoxyindole-2-carboxylate	Analog A: Ethyl indole-2-carboxylate	Analog B: Ethyl 5-methoxyindole-2-carboxylate
Formula			
MW	233.26	189.21	219.24
Key Substituent	6-Ethoxy (-OCH_2CH_3)	None (H)	5-Methoxy (-OCH_3)
Electronic Effect	Strong EDG (Resonance)	Neutral	Strong EDG (Resonance)

Key Fragmentation Differences

1. The "Ethylene Loss" Differentiator (Target vs. Analog B)

The most distinct feature of the 6-ethoxy derivative compared to the 5-methoxy analog is the ability to undergo a specific rearrangement involving the ether side chain.

- Target (6-OEt): Undergoes a four-membered transition state rearrangement to eliminate neutral ethylene (

  , 28 Da), generating a phenolic radical cation. This is a hallmark of aryl ethyl ethers.

  - Transition:

    .

- Analog B (5-OMe): The methyl group cannot eliminate an alkene. Instead, it typically loses a methyl radical (

  , 15 Da) or formaldehyde (

  , 30 Da).

  - Transition:

    (Loss of methyl).

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2. Ester Cleavage (Common to All)

All three compounds exhibit the characteristic fragmentation of ethyl esters:

- -Cleavage: Loss of the ethoxy radical (

  , 45 Da) to form the acylium ion (

).
- McLafferty Rearrangement: While possible in long-chain esters, the indole-2-carboxylate system typically favors direct cleavage or loss of the entire carbethoxy group due to the stability of the aromatic indole core.

Detailed Mechanistic Pathways

The following analysis focuses specifically on Ethyl 6-ethoxyindole-2-carboxylate (

).

Pathway A: Ester Fragmentation (The Dominant Route)

The molecular ion (

233) initially breaks at the ester linkage.

- Formation of Acylium Ion: Cleavage of the ethoxy group (

).
  - Fragment:

    188.
- Decarbonylation: The acylium ion loses carbon monoxide (

  , 28 Da).
  - Fragment:

    160.

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- Structure: 6-ethoxyindole cation.

Pathway B: Ether Side-Chain Rearrangement

This pathway confirms the presence of the ethyl group on the ether oxygen.

- Ethylene Elimination: The ethyl group on the 6-oxygen undergoes H-transfer to the ring oxygen, eliminating ethene (

).

  - Fragment:

    205 (Hydroxy-indole ester).

- Subsequent Ester Loss: The new ion (

  205) then loses the ester ethoxy group (

  Da).

  - Fragment:

    160 (Converges with Pathway A).

Pathway C: Indole Ring Expansion

Indole radical cations often undergo ring expansion to form quinolinium-type structures (azulene-like rearrangements), typically accompanied by the loss of HCN (

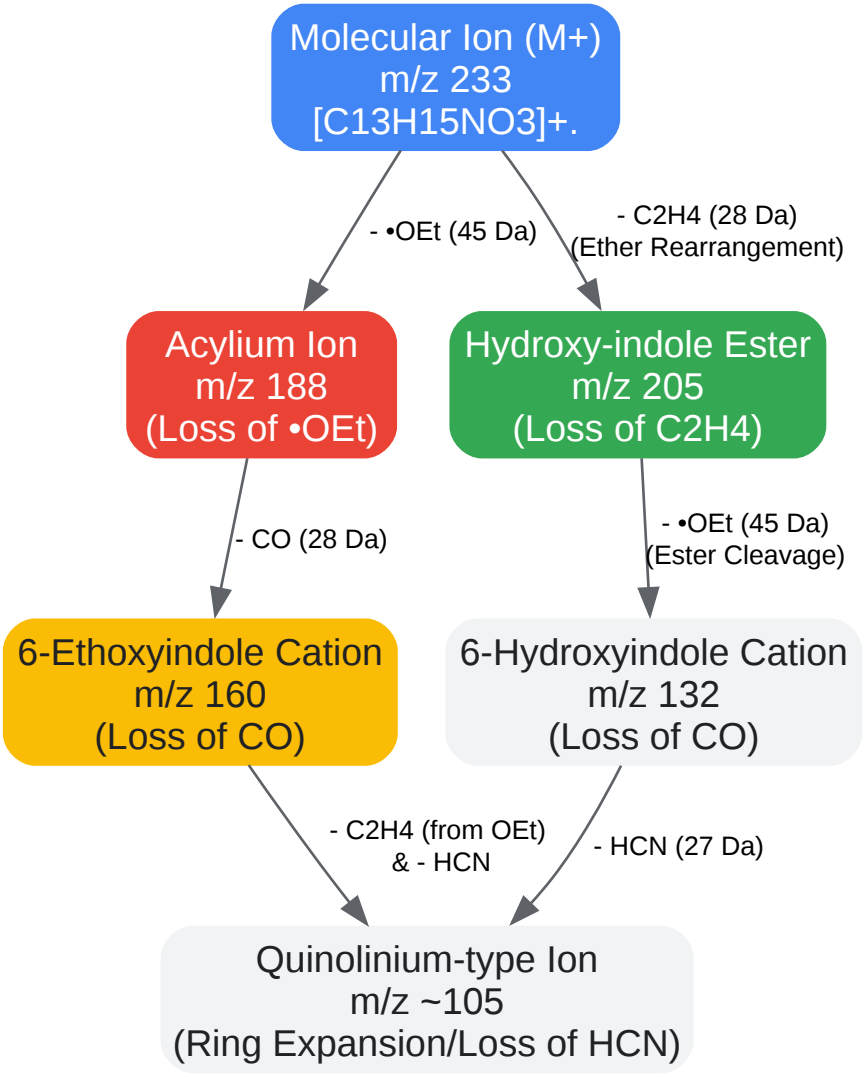
Da) from the pyrrole ring. This usually occurs at lower mass ranges (

).

Visualizing the Fragmentation Logic

The following diagram maps the specific dissociation pathways for Ethyl 6-ethoxyindole-2-carboxylate.

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Figure 1: Mechanistic fragmentation tree for Ethyl 6-ethoxyindole-2-carboxylate showing parallel ester and ether cleavage pathways.

Summary of Diagnostic Ions

Use this table to interpret your mass spectrum.

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m/z (approx)	Ion Identity	Mechanism of Formation	Diagnostic Value
233		Molecular Ion	Confirms MW of intact molecule.
205		Loss of Ethylene ( )	High: Distinguishes ethoxy form from methoxy or propoxy analogs.
188		Acylium Ion ( )	Medium: Characteristic of all ethyl esters.
160		6-Ethoxyindole cation	High: Represents the core scaffold after ester loss.
132		6-Hydroxyindole cation	Medium: Result of combined ester and ether cleavage.
89/116	Indole Fragments	Ring degradation	Low: Common to most indole derivatives.

References

- NIST Mass Spectrometry Data Center.Ethyl indole-2-carboxylate (CID 73125). National Institute of Standards and Technology.[3] Available at: [Link]
- McLafferty, F. W., & Tureček, F. (1993).[4] Interpretation of Mass Spectra (4th ed.).[4] University Science Books. (Standard reference for fragmentation mechanisms including McLafferty rearrangement and "Ortho Effects").
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). Wiley.[5] (Source for aryl alkyl ether fragmentation rules).

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- Boraei, A. T. A., et al. (2016).[6] "Synthesis of New Functionalized Indoles Based on Ethyl Indol-2-carboxylate." Molecules, 21(3), 333. Available at: [Link] (Provides synthesis context and experimental data for the unsubstituted analog).

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Sources

- 1. par.nsf.gov [par.nsf.gov]
- 2. An Organic Chemist's Guide to Electrospray Mass Spectrometric Structure Elucidation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 1H-Indole-2-carboxylic acid, ethyl ester [webbook.nist.gov]
- 4. thiele.ruc.dk [thiele.ruc.dk]
- 5. Ethyl indole-2-carboxylate | C11H11NO2 | CID 73125 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. semanticscholar.org [semanticscholar.org]
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